

# PF-06726304 biochemical vs cellular potency correlation

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Compound Focus: PF-06726304

Cat. No.: S539198

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## Quantitative Data Summary for PF-06726304

Assay Type	Target/Model	Result (IC <sub>50</sub> or K <sub>i</sub> )	Source
Biochemical Potency (K <sub>i</sub> )	EZH2 (Wild-Type)	0.7 nM	[1] [2]
Biochemical Potency (K <sub>i</sub> )	EZH2 (Y641N Mutant)	3.0 nM	[1] [2]
Cellular Potency (IC <sub>50</sub> )	H3K27me3 in Karpas-422 cells	15 nM	[1] [3]
Cellular Potency (IC <sub>50</sub> )	Proliferation of Karpas-422 cells	25 nM	[3] [2]

## Experimental Protocols

Here are the detailed methodologies for key experiments conducted on **PF-06726304**, which you can use as a reference for your own work.

### Cellular H3K27me3 Reduction Assay

- **Cell Line:** Karpas-422 (a human non-Hodgkin's lymphoma cell line) [1].
- **Procedure:**

- Plate cells in 96-well plates at a density of 2,500 cells/well.
- Incubate with serially diluted compounds for **72 hours**.
- Lyse cells and transfer lysates to an ELISA plate.
- Incubate with a **biotinylated trimethylhistone H3K27 detection antibody**.
- Add a horseradish peroxidase-linked antibody for detection.
- Use TMB substrate to develop a signal, which is then stopped and quantified [1].
- **Measurement:** The IC<sub>50</sub> value represents the compound concentration that reduces H3K27me3 levels by half.

## In Vitro Anti-proliferation Assay

- **Cell Line:** Karpas-422 cells [1].
- **Procedure:**
  - Plate cells in 96-well plates.
  - Treat cells with an 11-point serial dilution of **PF-06726304**, with the highest final concentration typically being 50 μM.
  - Incubate the plates for **72 hours**.
  - Cell viability or proliferation is measured at the endpoint, though the specific method (e.g., MTS, ATP quantification) is not detailed in the available excerpts [1] [2].

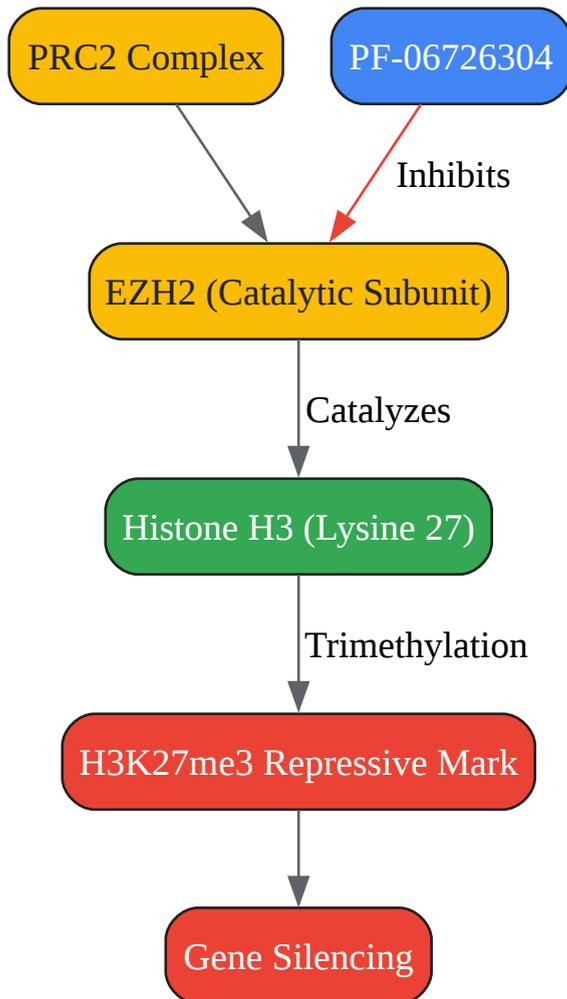
## Insights on Potency Correlation

A key challenge in developing EZH2 inhibitors is the difference between biochemical and cellular potency. Research into related compounds provides a strategic insight into this issue.

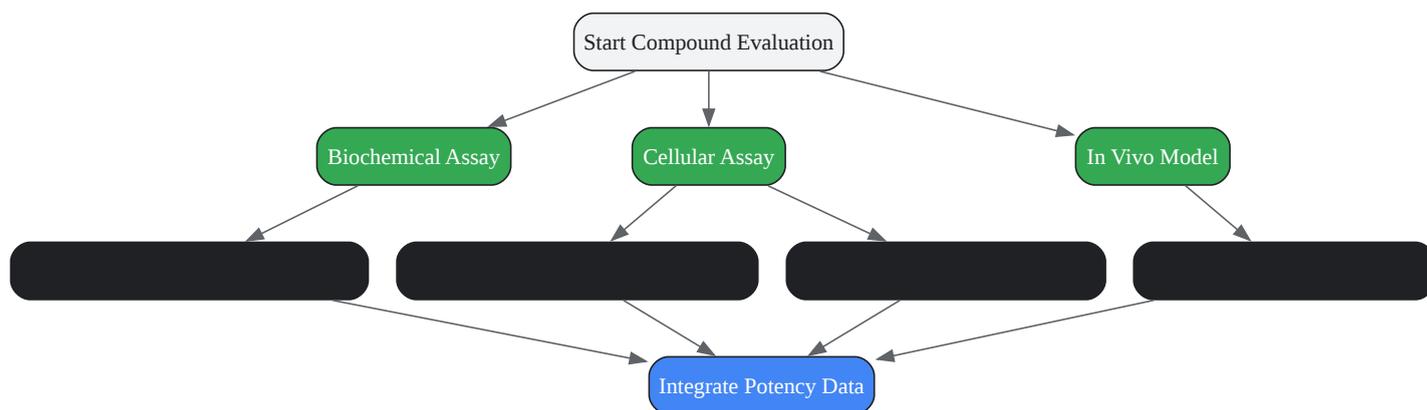
- **The Potency Drop:** A consistent finding is that biochemical potency does not always directly translate to equal potency in a cellular environment [4]. For example, the parent compound of **PF-06726304** (referred to as compound **2**) showed a K<sub>i</sub> of 1.0 nM for EZH2 but a cellular IC<sub>50</sub> of 16 nM for reducing H3K27me3 [4].
- **A Strategy for Improvement:** Research suggests that modifying the core pyridone structure of EZH2 inhibitors can help. **Methylating the pyridone's NH group** was explored as a strategy to reduce the compound's interaction with efflux transporters like P-glycoprotein (P-gp), which can prevent drugs from entering cells. This modification successfully improved brain penetrance in a related compound, demonstrating a method to enhance a compound's cellular availability and, potentially, its efficacy [4].

## Mechanism of Action and Experimental Workflow

The following diagrams illustrate how **PF-06726304** functions and a generalized workflow for its experimental evaluation.



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## Summary

**PF-06726304** is a potent and selective EZH2 inhibitor with strong biochemical binding affinity ( $K_i = 0.7$  nM) and effective cellular activity, though with an expected drop in potency (e.g., 15 nM for H3K27me3 reduction) [1] [2]. A key consideration for your research is that optimizing cellular potency often requires strategic chemical modifications to improve cell permeability and evade efflux transporters [4].

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## References

1. PF-06726304 | Histone Methyltransferase inhibitor [selleckchem.com]
2. - PF | Histone Methyltransferase | TargetMol 06726304 [targetmol.com]

3. - PF | EZH1/2 | CAS 1616287-82-1 | Buy 06726304 - PF from... 06726304 [invivochem.com]

4. A Chemical Strategy toward Novel Brain-Penetrant EZH2 ... [pmc.ncbi.nlm.nih.gov]

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